

IUPAC name and synonyms for "Benzyl isoamyl ether"

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Compound of Interest

Compound Name: *Benzyl isoamyl ether*

Cat. No.: B1672212

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An In-depth Technical Guide to **Benzyl Isoamyl Ether**

This technical guide provides a comprehensive overview of **Benzyl Isoamyl Ether**, also known by its IUPAC name, Benzyl Isopentyl Ether. The information is tailored for researchers, scientists, and professionals in drug development who may encounter this compound. While primarily utilized in the fragrance industry, a thorough understanding of its chemical properties, synthesis, and toxicological profile is essential for a complete chemical inventory.

Nomenclature and Identification

IUPAC Name: Benzyl isopentyl ether[[1](#)]

Synonyms:

- **Benzyl isoamyl ether**[[2](#)]
- Isoamyl benzyl ether[[2](#)]
- Benzene, [(3-methylbutoxy)methyl]-[[2](#)]
- Benzyl 3-methylbutyl ether[[2](#)]
- Gardenia oxide[[3](#)]
- NSC 9294[[2](#)]

CAS Number: 122-73-6[2] Molecular Formula: C₁₂H₁₈O[2] InChI Key: RXXCIBALSKQCAE-UHFFFAOYSA-N[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Benzyl Isoamyl Ether** is presented in the table below. This data is crucial for understanding its behavior in various experimental and industrial settings.

Property	Value	Reference
Molecular Weight	178.27 g/mol	[4]
Appearance	Colorless liquid	[5]
Odor	Fruity, Green, Floral	[4]
Boiling Point	235 °C	[6][7]
Flash Point	110 °C	[6][7]
Specific Gravity	0.91	[6][8]
Refractive Index	1.4820-1.4840	[6]
Solubility	Insoluble in water; Soluble in alcohol and organic solvents	[5][6]
Vapor Pressure	Est. at various temperatures	[4]
XLogP3-AA	3.3	[4]

Toxicological Profile

Benzyl Isoamyl Ether has been evaluated for its safety as a fragrance ingredient by the Research Institute for Fragrance Materials (RIFM). The key findings from the safety assessment are summarized below.

- Genotoxicity: Data indicates that **benzyl isoamyl ether** is not genotoxic. It was found to be non-clastogenic in an in vitro micronucleus test.[6]

- Repeated Dose Toxicity: There is insufficient data on repeated dose toxicity. However, the total systemic exposure is below the Threshold of Toxicological Concern (TTC) for a Cramer Class III material.[6]
- Reproductive and Developmental Toxicity: There is insufficient data for reproductive and developmental toxicity. The systemic exposure is below the TTC for these endpoints.[6]
- Skin Sensitization: The skin sensitization potential was completed using the Dendritic Cell Activation Test (DST) for non-reactive materials (900 $\mu\text{g}/\text{cm}^2$), and exposure is below this threshold.[6]
- Phototoxicity/Photoallergenicity: Based on its UV/Vis absorption spectra, it is not expected to present a concern for phototoxicity or photoallergenicity.[6]
- Irritation: It may cause skin and serious eye irritation, as well as respiratory irritation.[9]

Experimental Protocols

Synthesis of Benzyl Isoamyl Ether

A common method for the preparation of **Benzyl Isoamyl Ether** involves the Williamson ether synthesis.

Principle: This method involves the reaction of an alkoxide with a primary alkyl halide. In this case, isoamyl alcohol is converted to its alkoxide, which then reacts with benzyl chloride.

Materials:

- Isoamyl alcohol (3-methyl-1-butanol)
- Sodium hydroxide (or other strong base)
- Benzyl chloride
- An appropriate solvent (e.g., toluene)
- Phase-transfer catalyst (optional, but can improve reaction rate and yield)

Procedure:

- In a reaction vessel equipped with a stirrer, reflux condenser, and thermometer, dissolve sodium hydroxide in isoamyl alcohol. This step generates the sodium isoamyloxide in situ.
- Add benzyl chloride to the reaction mixture.
- Heat the mixture to reflux and maintain the temperature for several hours until the reaction is complete (monitoring by TLC or GC is recommended).
- After the reaction is complete, cool the mixture to room temperature.
- Wash the reaction mixture with water to remove any unreacted base and sodium chloride formed during the reaction.
- Separate the organic layer.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Filter to remove the drying agent.
- Purify the crude product by vacuum distillation to obtain pure **Benzyl Isoamyl Ether**.

This is a generalized protocol. For specific laboratory applications, optimization of reaction conditions, stoichiometry, and purification methods may be necessary.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard analytical technique for the identification and quantification of volatile and semi-volatile organic compounds like **Benzyl Isoamyl Ether**.

Instrumentation:

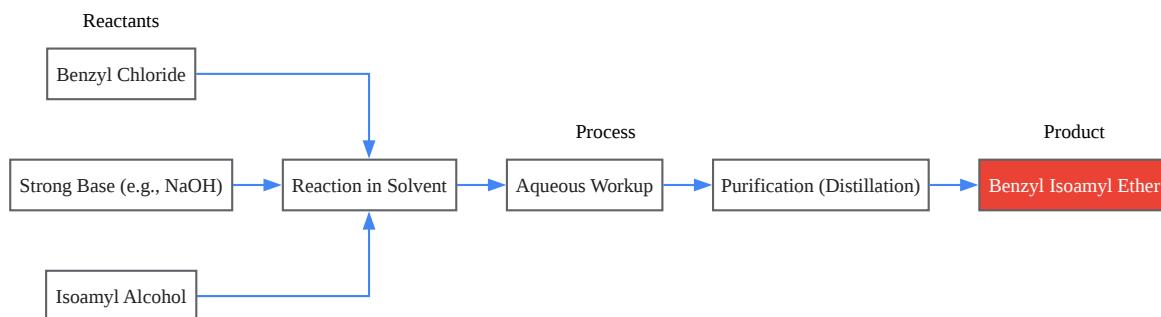
- Gas Chromatograph (GC) equipped with a mass spectrometer (MS) detector.
- Capillary column suitable for the analysis of ethers (e.g., a non-polar or mid-polar column like DB-5ms or HP-5ms).

Procedure:

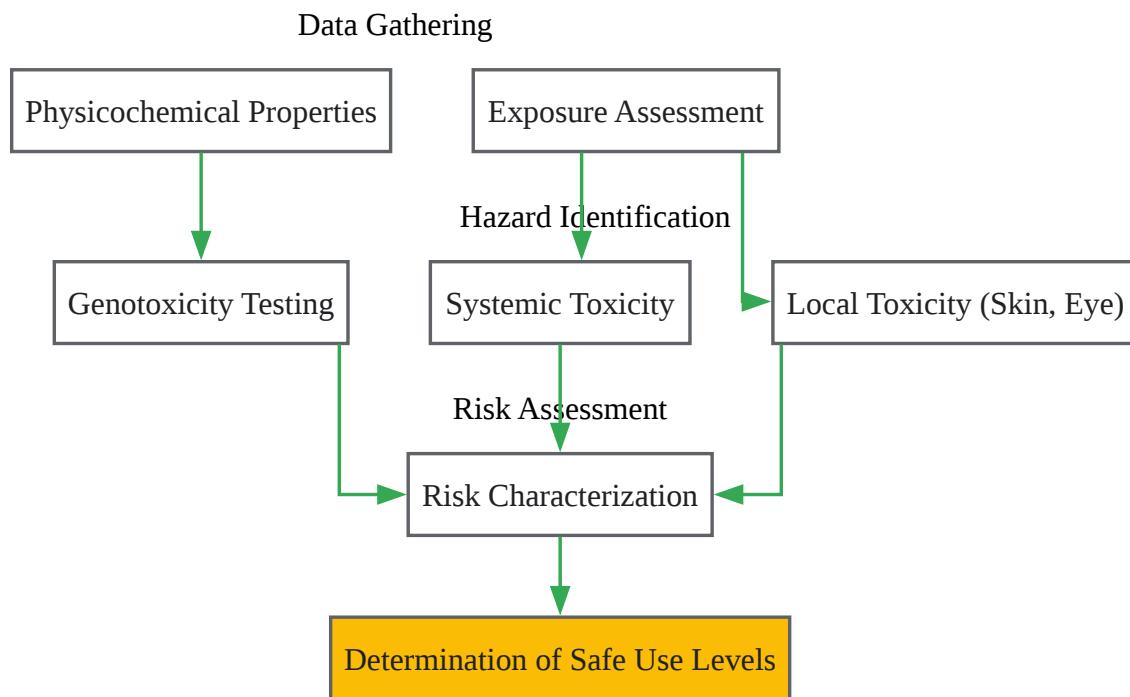
- Sample Preparation: Dilute the sample containing **Benzyl Isoamyl Ether** in a suitable volatile solvent (e.g., hexane or dichloromethane).
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC inlet, which is heated to a temperature that ensures rapid volatilization of the sample without degradation.
- Separation: The components of the sample are separated in the GC column based on their boiling points and interactions with the stationary phase. A typical temperature program would start at a lower temperature and ramp up to a higher temperature to elute all components.
- Detection: As the separated components elute from the column, they enter the mass spectrometer. The molecules are ionized (typically by electron ionization), and the resulting fragments are separated by their mass-to-charge ratio.
- Identification: The resulting mass spectrum, which is a fingerprint of the molecule, is compared to a library of known spectra (e.g., NIST) to confirm the identity of **Benzyl Isoamyl Ether**. The retention time from the chromatogram also serves as an identifying characteristic.

Diagrams

Below are diagrams illustrating the synthesis workflow and a general workflow for chemical safety assessment.

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Caption: Workflow for the synthesis of **Benzyl Isoamyl Ether**.



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Caption: General workflow for chemical safety assessment.

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